

Application Note: The Use of 4-Acetoxy Alprazolam as an Analytical Reference Standard

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Compound of Interest

Compound Name: 4-Acetoxy Alprazolam

Cat. No.: B1610402

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Introduction

4-Acetoxy Alprazolam is a derivative of alprazolam, a potent triazolobenzodiazepine.[1] As a stable, synthetic compound, it serves as an excellent analytical reference standard for the qualitative and quantitative analysis of alprazolam and its metabolites in various biological and forensic samples. Its structural similarity to alprazolam's primary metabolites, such as 4-hydroxyalprazolam, makes it a valuable tool for chromatographic method development and as an internal standard in mass spectrometry-based assays.[1][2] The acetoxy group provides a stable molecule for storage and handling, which can be analytically converted to 4-hydroxyalprazolam, a key metabolite of alprazolam.[3] This application note provides a detailed protocol for the use of **4-Acetoxy Alprazolam** as a reference standard in a liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the analysis of alprazolam and its metabolites.

Chemical Properties

Property	Value
Chemical Name	8-Chloro-4-acetoxy-1-methyl-6-phenyl-4H-s-triazolo[4,3-a][4][5]benzodiazepine
CAS Number	30896-67-4
Molecular Formula	C ₁₉ H ₁₅ ClN ₄ O ₂
Molecular Weight	366.8 g/mol

Rationale for Use as a Reference Standard

The use of a stable, well-characterized reference standard is crucial for the accuracy and reliability of analytical methods. **4-Acetoxy Alprazolam** is not a natural metabolite of alprazolam, making it an ideal internal standard as it will not be present in test samples. Its structural similarity to alprazolam and its metabolites ensures similar extraction efficiency and chromatographic behavior, which is essential for accurate quantification.

Quantitative Data Summary

The following table summarizes the typical quantitative parameters for an LC-MS/MS method for the analysis of alprazolam and its metabolites using **4-Acetoxy Alprazolam** as an internal standard.

Analyte	Retention Time (min)	Precursor Ion (m/z)	Product Ion (m/z)	Limit of Quantification (LOQ) (ng/mL)
Alprazolam	2.8	309.1	281.1	0.5
α -Hydroxyalprazolam	2.5	325.1	297.1	0.5
4-Hydroxyalprazolam	2.2	325.1	297.1	0.5
4-Acetoxy Alprazolam (IS)	3.1	367.1	307.1	N/A

Experimental Protocols

Materials and Reagents

- **4-Acetoxy Alprazolam** reference standard
- Alprazolam, α -Hydroxyalprazolam, and 4-Hydroxyalprazolam reference standards
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Deionized water (18.2 M Ω ·cm)
- Human plasma (drug-free)
- Solid Phase Extraction (SPE) cartridges

Standard Solution Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve 1 mg of each reference standard (**4-Acetoxy Alprazolam**, Alprazolam, α -Hydroxyalprazolam, and 4-Hydroxyalprazolam) in 1 mL of methanol.
- Working Standard Solutions (1 μ g/mL): Dilute the primary stock solutions 1:1000 with methanol.
- Internal Standard (IS) Working Solution (100 ng/mL): Dilute the **4-Acetoxy Alprazolam** working standard solution 1:10 with methanol.
- Calibration Standards and Quality Controls (QCs): Prepare calibration standards and QCs by spiking appropriate amounts of the working standard solutions into drug-free human plasma.

Sample Preparation (Solid Phase Extraction)

- To 1 mL of plasma sample, add 10 μ L of the 100 ng/mL **4-Acetoxy Alprazolam** IS working solution.
- Vortex for 10 seconds.
- Condition an SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water.
- Load the plasma sample onto the SPE cartridge.
- Wash the cartridge with 1 mL of 5% methanol in water.
- Elute the analytes with 1 mL of methanol.
- Evaporate the eluate to dryness under a stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the mobile phase.

LC-MS/MS Analysis

- LC System: Agilent 1290 Infinity II or equivalent
- MS System: Agilent 6460 Triple Quadrupole MS/MS or equivalent[6]
- Column: C18 reverse-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: Start with 10% B, increase to 90% B over 5 minutes, hold for 1 minute, and then return to initial conditions.
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 µL
- Ionization Mode: Electrospray Ionization (ESI), Positive
- MS/MS Detection: Multiple Reaction Monitoring (MRM)

Visualizations

Caption: Experimental workflow for the analysis of benzodiazepines using **4-Acetoxy Alprazolam** as an internal standard.

Caption: Simplified metabolic pathway of Alprazolam and the role of **4-Acetoxy Alprazolam** as a reference standard.

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